

Technical Guide: Physicochemical Properties of 3-(Benzylamino)propanenitrile

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Compound of Interest

Compound Name: 3-(Benzylamino)propanenitrile

Cat. No.: B032681

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the melting and boiling points of **3-(Benzylamino)propanenitrile** (CAS No. 706-03-6), a versatile intermediate compound. The document outlines its key physical properties and provides standardized experimental protocols for their determination, ensuring data accuracy and reproducibility in a research and development setting.

Core Physicochemical Data

The melting and boiling points are critical parameters for the identification, purification, and handling of chemical substances. The data for **3-(Benzylamino)propanenitrile** are summarized below.

Property	Value	Conditions
Melting Point	70 °C	Not specified
Boiling Point	301.4 °C	at 760 mmHg[1]
Boiling Point (estimate)	276.13 °C	Rough estimate[2]

Note: Discrepancies in boiling point values can arise from different experimental conditions or the use of estimation methods.

Experimental Protocols for Determination of Melting and Boiling Points

Accurate determination of melting and boiling points is fundamental for characterizing a chemical compound. The following are detailed methodologies for these key experiments.

Melting Point Determination (Capillary Method)

The capillary method is a widely used and reliable technique for determining the melting point of a solid crystalline substance.

Apparatus:

- Melting point apparatus (e.g., Thomas-Hoover Uni-Melt or similar digital device)
- Capillary tubes (sealed at one end)
- Sample of **3-(Benzylamino)propanenitrile**, finely powdered
- Spatula or packing tool
- Thermometer (calibrated)

Procedure:

- Sample Preparation: A small amount of the crystalline **3-(Benzylamino)propanenitrile** is finely ground to a powder.
- Capillary Tube Packing: The open end of a capillary tube is pressed into the powdered sample. The tube is then inverted and tapped gently to pack the sample into the sealed end. A sample height of 2-4 mm is optimal.
- Apparatus Setup: The packed capillary tube is placed into the heating block of the melting point apparatus. The thermometer is positioned to ensure the bulb is level with the sample.
- Heating and Observation:

- The apparatus is heated at a rapid rate initially until the temperature is approximately 15-20 °C below the expected melting point.
- The heating rate is then reduced to 1-2 °C per minute to allow for thermal equilibrium between the sample, heating block, and thermometer.
- Melting Point Range: The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire sample has completely melted is recorded as the end of the melting range. A pure substance will typically have a sharp melting range of 1-2 °C.

Boiling Point Determination (Distillation Method)

The distillation method is a standard procedure for determining the boiling point of a liquid at atmospheric pressure.

Apparatus:

- Distillation flask
- Condenser
- Receiving flask
- Heating mantle or oil bath
- Thermometer (calibrated) with adapter
- Boiling chips
- Clamps and stands

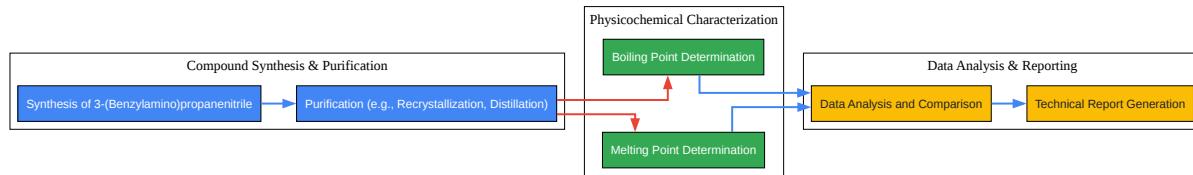
Procedure:

- Apparatus Assembly: A distillation apparatus is assembled. The distillation flask is filled to approximately one-third of its volume with **3-(Benzylamino)propanenitrile**, and a few boiling chips are added to ensure smooth boiling.

- Thermometer Placement: The thermometer is placed in the neck of the distillation flask using an adapter. The top of the thermometer bulb should be level with the bottom of the side arm leading to the condenser. This ensures that the measured temperature is that of the vapor in equilibrium with the boiling liquid.
- Heating: The flask is gently heated. As the liquid boils, the vapor will rise and surround the thermometer bulb.
- Boiling Point Reading: The temperature is recorded when it becomes constant. This constant temperature, at which the liquid and vapor are in equilibrium, is the boiling point. It is important to record the atmospheric pressure at the time of the measurement, as the boiling point is pressure-dependent. The observed boiling point can be corrected to standard pressure (760 mmHg) if necessary.

Experimental Workflow Visualization

The logical flow of determining the key physical properties of a chemical compound like **3-(Benzylamino)propanenitrile** can be visualized as follows:



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Workflow for Physicochemical Characterization

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References

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